

Essential Safety and Operational Guide for Handling SM-102

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Compound of Interest

Compound Name: SM-102

Cat. No.: B3025710

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **SM-102**, an ionizable amino lipid utilized in the formation of lipid nanoparticles for mRNA delivery.^{[1][2]} Adherence to these procedural steps is critical for laboratory safety and experimental success.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the primary defense against potential exposure to **SM-102**.^[3] Based on the hazardous properties of **SM-102**, the following PPE is mandatory.

Summary of Recommended Personal Protective Equipment (PPE) for **SM-102**

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a face shield.[4][5]	Protects against splashes and aerosols that can cause serious eye irritation.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3]	Prevents skin contact which can cause skin irritation.[5][6]
Body Protection	Laboratory coat, long-sleeved clothing, or chemical-resistant suit.[3][7]	Protects against skin exposure from spills or splashes.

| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood.[7] A suitable respirator may be required for large quantities or in case of aerosol formation.[5] | **SM-102** can be harmful if inhaled.[1] |

Health and Safety Hazards

Understanding the hazards associated with **SM-102** is crucial for safe handling. It is a flammable liquid and vapor.[6] It is harmful if swallowed and causes skin and serious eye irritation.[5][6] One safety data sheet also indicates that **SM-102** is suspected of causing cancer and of damaging fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[1]

Hazard Classification of **SM-102**

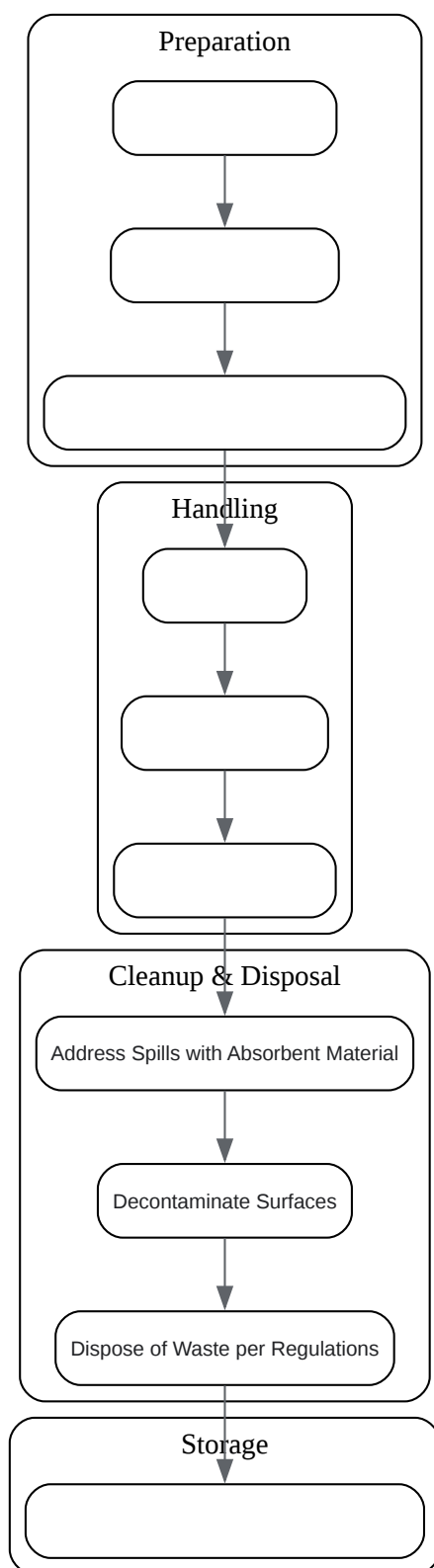
Hazard Category	GHS Classification	Precautionary Statement
Physical Hazard	Flammable Liquid Category 2	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed.[6]
Health Hazard	Acute Toxicity, Oral Category 4	Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling.[4][5]
	Skin Irritation Category 2	Wear protective gloves. If on skin: Wash with plenty of soap and water.[5]
	Eye Irritation Category 2A	Wear eye protection/face protection. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
	Carcinogenicity Category 2 (Suspected)	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[1]
	Reproductive Toxicity Category 2 (Suspected)	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[1]

|| Specific Target Organ Toxicity (Repeated Exposure) | Do not breathe dust/fume/gas/mist/vapors/spray.[1] |

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risks and ensure regulatory compliance.

Experimental Workflow for Handling **SM-102**



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Caption: A flowchart illustrating the procedural steps for safely handling **SM-102** in a laboratory setting.

Detailed Methodologies

Storage:

SM-102 should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.^[7] The recommended storage temperature is -20°C.^{[7][8]}

Handling:

- Always work in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.^[7]
- Prevent the formation of aerosols.^[1]
- Keep the container tightly closed when not in use.^[6]
- Ground and bond the container and receiving equipment to prevent static discharge.^[6]
- Avoid contact with skin and eyes by wearing the appropriate PPE.^[4]

First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.^[7]
- In case of skin contact: Immediately wash the skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.^[7]
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.^{[1][7]}
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[7]

Spill Management:

In the event of a spill, evacuate the area and ensure adequate ventilation.[7] Remove all sources of ignition.[4] Wear appropriate PPE, including respiratory protection. Absorb the spill with a non-combustible, inert material such as sand, earth, or universal binders.[6][7] Collect the absorbed material and place it in a suitable container for disposal.[7] Decontaminate the spill area with alcohol.[7]

Disposal:

Dispose of **SM-102** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[4] Do not allow the product to enter drains or waterways.[1][6] Uncleaned packaging should also be disposed of according to official regulations.[1]

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